

An In-depth Technical Guide on the Physical Properties of 2-Iodopentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Iodopentane

Cat. No.: B127505

[Get Quote](#)

This technical guide provides a comprehensive overview of the boiling point and density of **2-iodopentane**, tailored for researchers, scientists, and professionals in drug development. This document outlines the key physical constants of **2-iodopentane**, detailed experimental protocols for their determination, and a logical workflow for these experimental procedures.

Physical Properties of 2-Iodopentane

2-Iodopentane, a secondary alkyl halide, is a valuable reagent in organic synthesis. An accurate understanding of its physical properties, such as boiling point and density, is crucial for its application in laboratory and industrial settings.

Data Presentation

The following table summarizes the reported values for the boiling point and density of **2-iodopentane** from various sources.

Property	Value	Conditions
Boiling Point	146.6 °C	at 760 mmHg[1][2][3]
142 °C	Not specified	
Density	1.52 g/cm ³	Not specified[1][2][3]
1.510 g/mL	Not specified[4]	

Note: Minor variations in reported values can be attributed to differences in experimental conditions and purity of the sample.

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the boiling point and density of a liquid compound such as **2-iodopentane**.

1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

a) Micro Boiling Point Determination using a Thiele Tube:

This method is suitable when only a small amount of the sample is available.

- Apparatus:
 - Thiele tube
 - Thermometer (0-200 °C)
 - Capillary tube (sealed at one end)
 - Small test tube
 - Heating oil (e.g., mineral oil)
 - Bunsen burner or heating mantle
- Procedure:
 - A few drops of **2-iodopentane** are placed into the small test tube.
 - The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.

- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with heating oil to a level above the side arm.
- The thermometer and test tube assembly is immersed in the oil in the Thiele tube.
- The side arm of the Thiele tube is gently heated. The shape of the tube facilitates the circulation of the oil, ensuring uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped when a continuous and rapid stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

b) Distillation Method:

This method is used when a larger quantity of the liquid is available and also serves to purify the liquid.

- Apparatus:
 - Distillation flask
 - Condenser
 - Receiving flask
 - Thermometer
 - Heating mantle or water bath
 - Boiling chips
- Procedure:

- The distillation flask is filled with **2-iodopentane** to about two-thirds of its volume, and a few boiling chips are added to ensure smooth boiling.
- The apparatus is assembled, with the thermometer bulb positioned just below the side arm leading to the condenser.
- The liquid is heated, and the temperature is monitored.
- The temperature at which the liquid boils and a steady stream of distillate is collected in the receiving flask is recorded as the boiling point.

2. Determination of Density

Density is the mass of a substance per unit volume.

a) Using a Graduated Cylinder and Balance:

This is a straightforward method for determining density.

- Apparatus:
 - Graduated cylinder (e.g., 10 mL or 25 mL)
 - Analytical balance
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured and recorded.
 - A known volume of **2-iodopentane** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
 - The mass of the graduated cylinder containing the liquid is measured and recorded.
 - The mass of the **2-iodopentane** is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
 - The density is calculated by dividing the mass of the liquid by its volume.

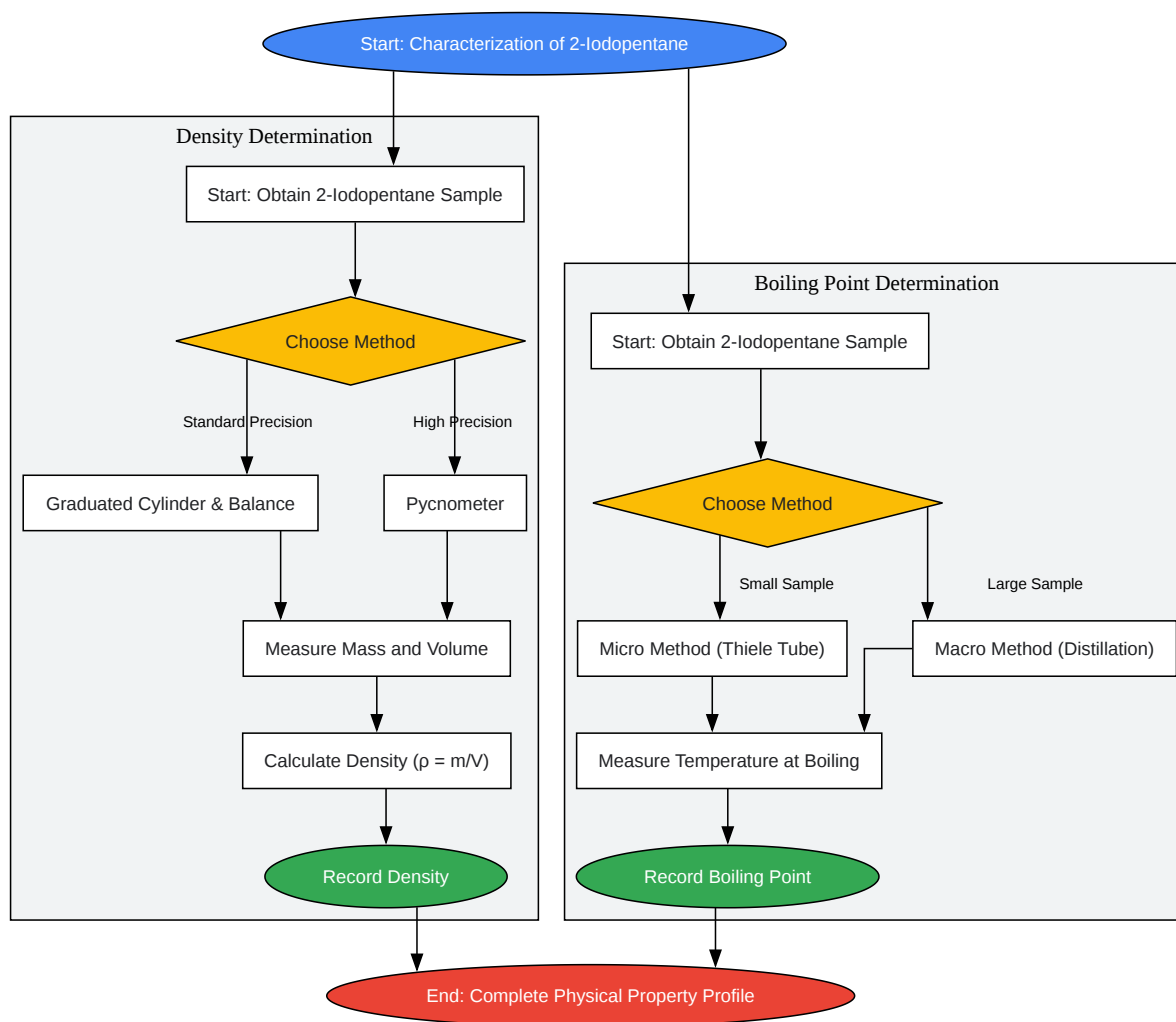
b) Using a Pycnometer:

A pycnometer is a flask with a specific, accurately known volume, which allows for a more precise determination of density.

- Apparatus:
 - Pycnometer
 - Analytical balance
 - Thermometer
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is accurately measured.
 - The pycnometer is filled with **2-iodopentane**, and the stopper is carefully inserted, ensuring any excess liquid is expelled through the capillary.
 - The outside of the pycnometer is wiped dry, and its mass is measured.
 - The mass of the **2-iodopentane** is determined by subtracting the mass of the empty pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. The determination should be carried out at a constant temperature.

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **2-iodopentane**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the boiling point and density of **2-iodopentane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 637-97-8 | 2-iodopentane [chemindex.com]
- 2. Pentane, 2-iodo- | CAS#:637-97-8 | Chemsrce [chemsrc.com]
- 3. 2-Iodopentane | lookchem [lookchem.com]
- 4. 2-iodopentane [stenutz.eu]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of 2-Iodopentane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b127505#boiling-point-and-density-of-2-iodopentane\]](https://www.benchchem.com/product/b127505#boiling-point-and-density-of-2-iodopentane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com